

what is the structure of L-Tryptophan methyl ester hydrochloride

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Compound of Interest

Compound Name: *H-Tpi-ome hcl*

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An In-depth Technical Guide to L-Tryptophan Methyl Ester Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of L-Tryptophan methyl ester hydrochloride, a key intermediate in pharmaceutical and biochemical research. It details the compound's structure, physicochemical properties, synthesis protocols, and its role in synthetic and biological pathways.

Chemical Structure and Identity

L-Tryptophan methyl ester hydrochloride is the hydrochloride salt of the methyl ester of L-tryptophan. The esterification of the carboxylic acid group and the protection of the alpha-amino group as a hydrochloride salt make it a versatile building block, particularly in peptide synthesis, by enabling controlled coupling reactions.^[1]

Diagram 1: Chemical Structure of L-Tryptophan methyl ester hydrochloride

Caption: 2D structure of L-Tryptophan methyl ester hydrochloride.

Physicochemical Properties

The compound is typically a white to off-white crystalline powder.[2][3] Its key quantitative properties are summarized below for easy reference.

Property	Value	References
CAS Number	7524-52-9	[1][4]
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₂ · HCl	[2][3][4]
Molecular Weight	254.71 g/mol	[2][4]
Melting Point	218-220 °C	
Appearance	White to off-white/light yellow powder/crystal	[2][3]
Purity	≥98% (HPLC)	[2][3]
Optical Rotation	[α] ²⁰ /D = +18° (c=5 in methanol)	
Storage	2°C - 8°C, cool and dry conditions	[3][4]
Solubility	Soluble in solvents like methanol, water, and ethanol. Detailed solubility data in 12 pure solvents has been published.	[5]

Experimental Protocols

Synthesis of L-Tryptophan Methyl Ester Hydrochloride

The most common synthesis route is the Fischer-Speier esterification of L-tryptophan with methanol, catalyzed by an acid.[1] Two prevalent methods are detailed below.

Method 1: Trimethylchlorosilane (TMSCl)/Methanol System

This method is considered a mild and convenient alternative for esterification.[1][6]

Diagram 2: Synthesis Workflow via TMSCl/Methanol Method

Caption: General workflow for synthesis of L-Tryptophan methyl ester HCl.

Protocol Details:

- **Reactant Setup:** L-tryptophan (0.1 mol) is placed in a suitable round-bottom flask.[6]
- **Reagent Addition:** Freshly distilled trimethylchlorosilane (0.2 mol) is added slowly to the flask while stirring. Subsequently, 100 mL of methanol is added.[6]
- **Reaction:** The mixture is stirred at room temperature.[6]
- **Monitoring:** The progress of the reaction is monitored using Thin-Layer Chromatography (TLC).[6]
- **Workup:** Once the reaction is complete, the mixture is concentrated under reduced pressure using a rotary evaporator to yield the final product.[6]

Method 2: Thionyl Chloride/Methanol System

This is a conventional and effective method for achieving esterification.[1][7]

Protocol Details:

- **Reactant Setup:** L-tryptophan (25.0 mmol) is suspended in methanol (75 mL).[7]
- **Cooling:** The mixture is cooled to 0 °C under vigorous stirring.[7]
- **Reagent Addition:** Excess thionyl chloride (SOCl_2) (60 mmol) is added dropwise to the suspension. The SOCl_2 reacts in situ with methanol to generate HCl, which catalyzes the esterification.[1][7]
- **Reaction:** The mixture is allowed to react until completion, as monitored by TLC.
- **Workup:** The solvent is evaporated to dryness to yield the crude hydrochloride salt.[7]

Dehydrochlorination to Free Base

For applications requiring the free ester, the hydrochloride salt is neutralized under basic conditions.[1]

Protocol Details:

- **Dissolution:** The L-Tryptophan methyl ester hydrochloride is dissolved in a suitable solvent.
- **Neutralization:** A base such as sodium hydroxide or triethylamine is added in a controlled manner, often at low temperatures, to neutralize the hydrochloride.[\[1\]](#)[\[8\]](#)
- **Extraction:** The resulting free base, L-Tryptophan methyl ester, is typically extracted from the aqueous solution using an organic solvent like diethyl ether or dichloromethane.[\[7\]](#)

Applications in Drug Development and Research

L-Tryptophan methyl ester hydrochloride is a crucial starting material and intermediate in the synthesis of various pharmaceutical compounds and research probes.

- **Peptide Synthesis:** It serves as a protected amino acid, allowing for the sequential formation of peptide bonds in solution-phase synthesis.[\[1\]](#)
- **Pharmaceutical Precursor:** It is a key building block for complex molecules such as Tadalafil (Cialis), a PDE5 inhibitor used to treat erectile dysfunction.[\[9\]](#)
- **Neuroscience Research:** As a derivative of the essential amino acid L-tryptophan, it is used in studies related to the serotonin pathway, which is critical for regulating mood and sleep.[\[3\]](#)
- **Development of Novel Therapeutics:** The core structure is used as a scaffold to create new bioactive molecules. For example, derivatives have been shown to possess anticancer properties.[\[1\]](#)[\[4\]](#) A notable example is N-(β -Elemene-13-yl)tryptophan methyl ester (ETME), which induces apoptosis in leukemia cells.[\[1\]](#)

Diagram 3: Apoptotic Pathway of an L-Tryptophan Methyl Ester Derivative

Caption: Signaling pathway for a bioactive derivative of L-Tryptophan methyl ester.[\[1\]](#)

This technical guide provides foundational information for professionals working with L-Tryptophan methyl ester hydrochloride, highlighting its structure, properties, synthesis, and critical role in advancing pharmaceutical research and development.

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